

# Spectroscopic Characterization of 3-Ethylbenzenesulfonic Acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-ethylbenzenesulfonic Acid

Cat. No.: B086004

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This technical guide provides an in-depth overview of the spectroscopic characterization of **3-ethylbenzenesulfonic acid**. Due to the limited availability of experimentally derived spectra for this specific isomer, this guide integrates available data, predicted spectroscopic features, and comparative analysis with its isomers to offer a comprehensive analytical profile. This document is intended to support researchers and professionals in identifying and characterizing **3-ethylbenzenesulfonic acid** in various experimental and developmental contexts.

## Chemical and Physical Properties

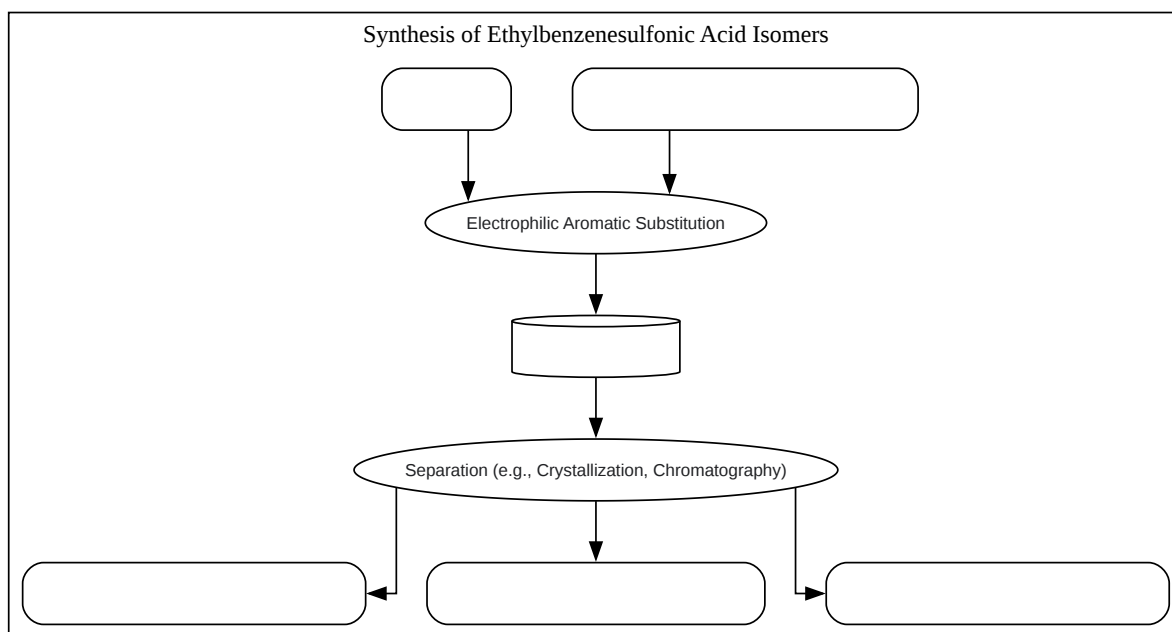
**3-Ethylbenzenesulfonic acid** is an aromatic sulfonic acid. Its physical and chemical properties are summarized in the table below.

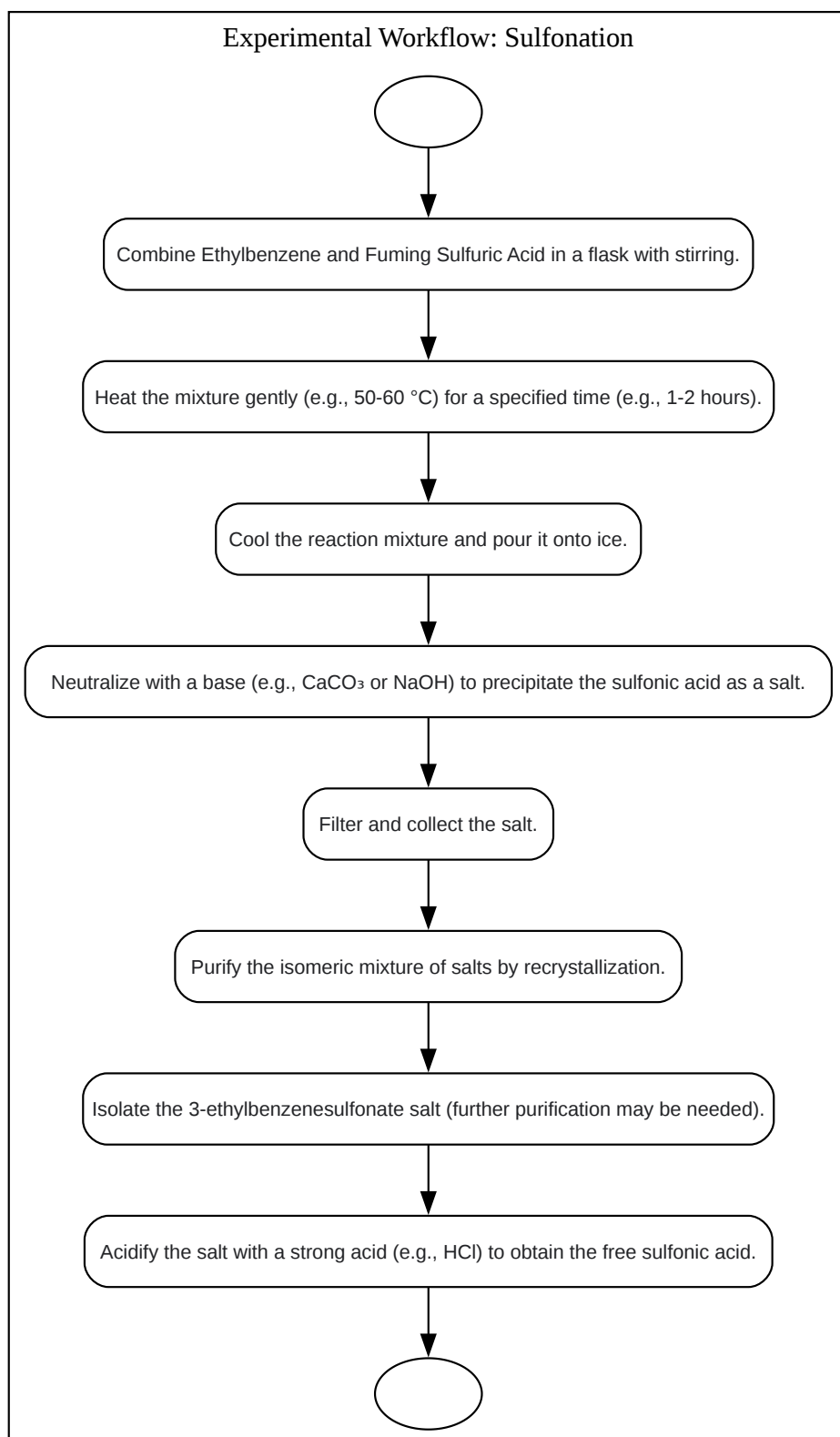
Property	Value
Chemical Formula	C <sub>8</sub> H <sub>10</sub> O <sub>3</sub> S
Molecular Weight	186.23 g/mol
CAS Number	138-29-4
Appearance	Expected to be a solid or viscous liquid
Solubility	Soluble in water and polar organic solvents

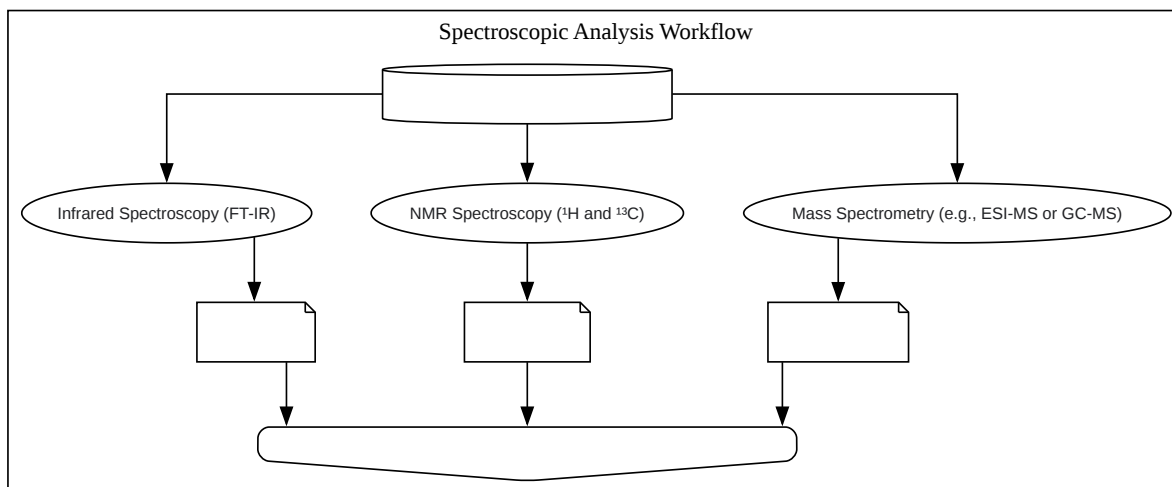
## Synthesis of 3-Ethylbenzenesulfonic Acid

The primary method for synthesizing ethylbenzenesulfonic acids is through the electrophilic aromatic substitution of ethylbenzene with a sulfonating agent, typically fuming sulfuric acid (sulfuric acid containing dissolved sulfur trioxide,  $\text{SO}_3$ ). It is important to note that direct Friedel-Crafts alkylation of benzenesulfonic acid is generally unsuccessful due to the strong deactivating nature of the sulfonic acid group.

The sulfonation of ethylbenzene yields a mixture of isomers, primarily the para (4-ethylbenzenesulfonic acid) and ortho (2-ethylbenzenesulfonic acid) products due to the ortho-, para-directing effect of the ethyl group. The meta isomer (**3-ethylbenzenesulfonic acid**) is formed as a minor product. The separation of these isomers can be achieved through techniques such as fractional crystallization of their salts or chromatography.







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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)